

Benzyl Chloromethyl Ether: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Benzyl chloromethyl ether*

Cat. No.: B030972

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For researchers, scientists, and professionals in drug development, understanding the solubility of reagents is paramount for reaction optimization, purification, and formulation. **Benzyl chloromethyl ether** (BOM-Cl), a key reagent for introducing the benzyloxymethyl protecting group, is a colorless to pale yellow liquid widely used in organic synthesis.^{[1][2][3]} This guide provides a comprehensive overview of its solubility in various organic solvents, supported by experimental protocols and workflow visualizations.

Physicochemical Properties

- Molecular Formula: C₈H₉ClO^{[1][4]}
- Molecular Weight: 156.61 g/mol ^{[3][4]}
- Appearance: Colorless to pale yellow liquid^{[1][2][4]}
- Boiling Point: 102 °C at 14 mmHg^{[3][4]}
- Density: Approximately 1.126 g/mL at 20 °C^{[3][4]}

Solubility Profile

Benzyl chloromethyl ether is generally characterized by its good solubility in a range of common organic solvents and limited solubility in water.^{[1][2]} The available quantitative and qualitative solubility data are summarized in the table below.

Solvent	Formula	Solubility	Temperature (°C)
Water	H ₂ O	2.7 g/L	25
Chloroform	CHCl ₃	Sparingly Soluble	Not Specified
Dichloromethane (MDC)	CH ₂ Cl ₂	Soluble	Not Specified
Ethyl Acetate	C ₄ H ₈ O ₂	Slightly Soluble	Not Specified
Methanol	CH ₃ OH	Soluble	Not Specified
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Not Specified

Table 1: Solubility of **Benzyl Chloromethyl Ether** in Various Solvents. Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: Determination of Qualitative Solubility

Objective: To rapidly assess the solubility of **benzyl chloromethyl ether** in a range of organic solvents.

Materials:

- **Benzyl chloromethyl ether**
- A selection of organic solvents (e.g., dichloromethane, ethyl acetate, methanol, ethanol, diethyl ether)
- Small test tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Add approximately 1 mL of the selected organic solvent to a clean, dry test tube.
- Using a pipette, add a small, measured amount (e.g., 10 μ L) of **benzyl chloromethyl ether** to the solvent.
- Vortex the mixture for 30 seconds to facilitate dissolution.
- Visually inspect the solution against a contrasting background. The absence of cloudiness, phase separation, or undissolved droplets indicates that the compound is soluble at this concentration.
- If the compound dissolves, incrementally add more **benzyl chloromethyl ether** until saturation is observed (persistent cloudiness or phase separation).
- Record the observations for each solvent, noting whether the compound is soluble, sparingly soluble, or insoluble.

Protocol 2: Synthesis of Benzyl Chloromethyl Ether

The synthesis of **benzyl chloromethyl ether** is a well-established procedure and provides context for its handling and properties. The following is a representative protocol.

Caution: **Benzyl chloromethyl ether** is a potent alkylating agent and a suspected carcinogen. It is also a lachrymator. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment.^[8]

Materials:

- Benzyl alcohol
- Paraformaldehyde
- Anhydrous hydrogen chloride gas
- Pentane
- Anhydrous magnesium sulfate

- Anhydrous calcium chloride
- Three-necked flask equipped with a mechanical stirrer, gas inlet tube, and thermometer

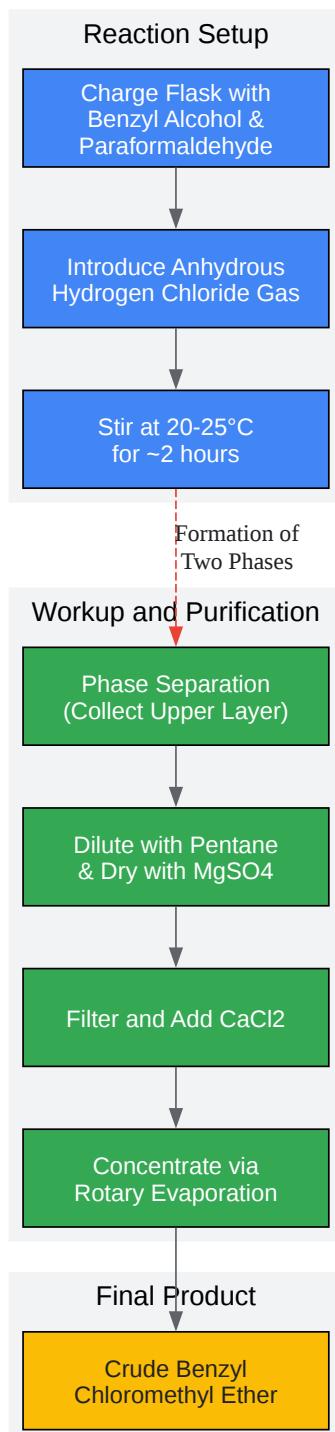
Procedure:

- Charge a 1-liter, three-necked flask with 216 g (2.00 moles) of benzyl alcohol and 66 g (2.20 moles as CH_2O) of paraformaldehyde.[\[6\]](#)
- Maintain the mixture at 20–25 °C using a water bath while bubbling anhydrous hydrogen chloride gas through it at a moderate rate with stirring.[\[6\]](#)
- Continue the reaction for approximately 2 hours, or until two clear, homogeneous phases are formed.[\[6\]](#)
- Separate the layers. The upper layer contains the desired product.
- Dilute the upper layer with 800 mL of pentane and dry it over anhydrous magnesium sulfate for 3 hours at 0 °C with stirring.[\[6\]](#)
- Filter to remove the drying agent. Add 2–3 g of anhydrous calcium chloride to the filtrate.
- Concentrate the solution using a rotary evaporator to yield crude **benzyl chloromethyl ether**.[\[6\]](#) The crude product can be stored over anhydrous calcium chloride at 0 °C under an inert atmosphere.[\[8\]](#)

Visualizations

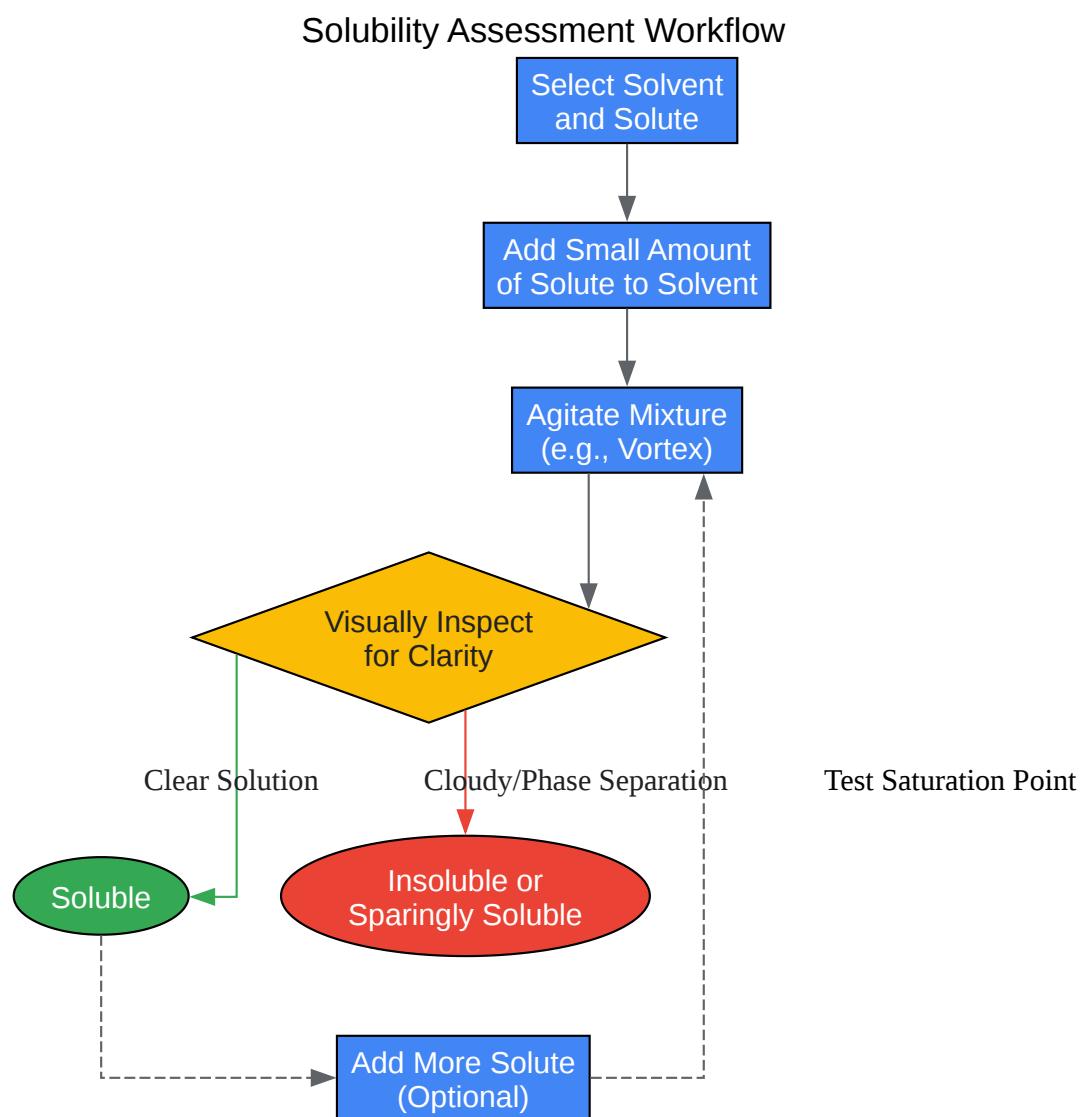
The following diagram illustrates the workflow for the synthesis of **benzyl chloromethyl ether**, a process integral to its availability and study in research settings.

Workflow for the Synthesis of Benzyl Chloromethyl Ether

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Caption: Synthesis workflow for **benzyl chloromethyl ether**.

The following diagram illustrates a general decision-making process for assessing the solubility of a compound like **benzyl chloromethyl ether** in a given solvent.



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Caption: General workflow for qualitative solubility assessment.

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